

Technical Guide: Mass Spectrometry Profiling of (R)-(4-Methylmorpholin-2-yl)methanamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-(4-Methylmorpholin-2-yl)methanamine

CAS No.: 757910-97-7

Cat. No.: B2868750

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Executive Summary

(R)-(4-Methylmorpholin-2-yl)methanamine is a functionalized morpholine scaffold frequently employed in the synthesis of kinase inhibitors and GPCR ligands. Its mass spectral signature is defined by the stability of the morpholine ring and the lability of the exocyclic primary amine. This guide compares its Electrospray Ionization (ESI) and Electron Ionization (EI) profiles against key structural analogs to facilitate precise structural verification.

Chemical Identity & Properties

Property	Specification
IUPAC Name	(R)-(4-Methylmorpholin-2-yl)methanamine
CAS Number	757910-97-7
Molecular Formula	C ₆ H ₁₄ N ₂ O
Exact Mass	130.1106 Da
[M+H] ⁺ (ESI)	131.1184 m/z
Key Pharmacophore	2-substituted Morpholine (Ether/Amine Core)

Experimental Protocol: ESI-MS/MS Setup

To reproduce the fragmentation patterns described below, the following experimental conditions are recommended for Quadrupole Time-of-Flight (Q-TOF) or Triple Quadrupole instruments.

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Spray Voltage: 3.5 – 4.0 kV
- Source Temperature: 300°C
- Mobile Phase: 50:50 Acetonitrile:Water + 0.1% Formic Acid (Protonation enhancer)
- Collision Gas: Nitrogen or Argon
- Collision Energy (CE): Stepped ramp (10–40 eV) to capture both labile and backbone cleavages.

Fragmentation Analysis

4.1. Primary Ionization (ESI+)

In positive ESI, the molecule forms a stable protonated precursor [M+H]⁺ at m/z 131.1. Protonation occurs preferentially at the more basic N-methyl nitrogen (tertiary amine) or the exocyclic primary amine, dictating the subsequent fragmentation pathways.

4.2. Key Fragmentation Pathways (MS/MS)

The fragmentation of the $[M+H]^+$ ion proceeds through three dominant channels:

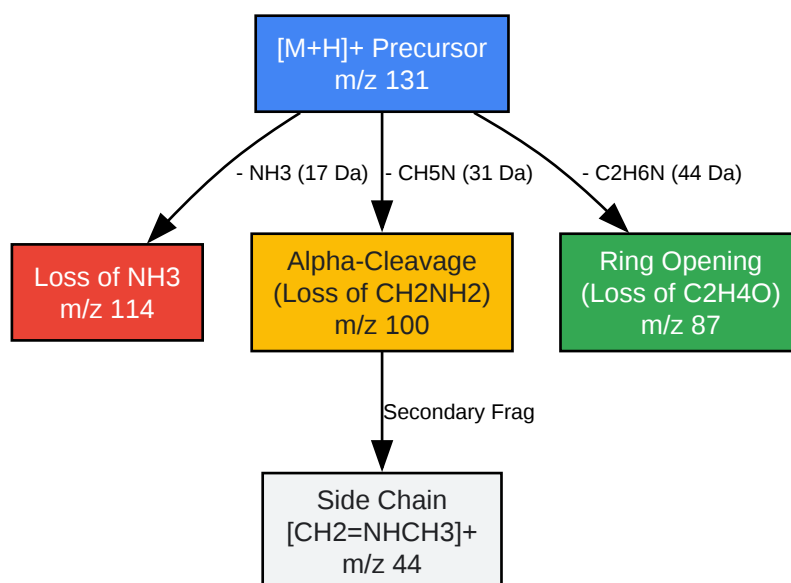
- **Alpha-Cleavage (Exocyclic):** The bond between the morpholine ring (C2) and the exocyclic methylene group breaks. This is often accompanied by hydrogen transfer.
- **Neutral Loss of Ammonia:** The primary amine group is lost as neutral NH_3 (17 Da), generating a cation at m/z 114.
- **Ring Opening (Retro-Diels-Alder - RDA):** The morpholine ring undergoes cleavage, typically losing C_2H_4 (ethylene) or C_2H_4O fragments.

Diagnostic Ion Table:

m/z (Fragment)	Identity	Mechanism	Relative Abundance
131	$[M+H]^+$	Parent Ion	100% (Low CE)
114	$[M+H - NH_3]^+$	Neutral loss of ammonia	High
100	$[M+H - CH_3NH_2]^+$	Loss of exocyclic methanamine	Medium
87	$[C_4H_9NO]^+$	Ring contraction / Loss of C_2H_4O	Medium
70	$[C_4H_8N]^+$	Pyrrolidine-like fragment	High (High CE)
44	$[C_2H_6N]^+$	Ethyleneamine fragment	High (Low Mass Cutoff)

4.3. Mechanistic Visualization

The following diagram illustrates the connectivity of these fragmentation events.



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Caption: ESI-MS/MS fragmentation pathway of **(R)-(4-Methylmorpholin-2-yl)methanamine** showing primary neutral losses and ring scission events.

Comparative Analysis: Validating Structure

To ensure the identity of the (R)-isomer against potential impurities or analogs, compare the spectral data as follows:

Comparison 1: Vs. (4-Methylmorpholin-3-yl)methanamine (Regioisomer)

- Differentiation: The position of the methanamine group (C2 vs. C3) significantly alters the alpha-cleavage intensity.
 - 3-Substituted (Regioisomer): The exocyclic side chain is adjacent to the ring nitrogen. Alpha-cleavage is highly favored due to direct stabilization of the resulting carbocation by the nitrogen lone pair. Expect a dominant base peak at m/z 100 (loss of side chain).
 - 2-Substituted (Target): The side chain is adjacent to oxygen. Oxygen is less effective at stabilizing the alpha-carbocation than nitrogen. The loss of the side chain (m/z 100) will be less intense relative to the parent ion compared to the 3-isomer.

Comparison 2: Vs. (Morpholin-2-yl)methanamine (Des-methyl Analog)

- Differentiation: Used to confirm the N-methylation state.
 - Target: Parent $[M+H]^+ = 131$. Fragments retain the N-methyl group (e.g., m/z 44 $[CH_2=N(H)CH_3]^+$).
 - Des-methyl: Parent $[M+H]^+ = 117$. All ring-containing fragments shift down by 14 Da (e.g., m/z 100 becomes m/z 86).

Comparison 3: Vs. (S)-Enantiomer

- Differentiation: Mass spectrometry is inherently achiral.
 - Result: The (R) and (S) enantiomers produce identical mass spectra.
 - Solution: Chiral chromatography (e.g., Chiralpak AD-H column) is required prior to MS detection to distinguish these isomers.

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- To cite this document: BenchChem. [Technical Guide: Mass Spectrometry Profiling of (R)-(4-Methylmorpholin-2-yl)methanamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2868750/docs#technical-guide-mass-spectrometry-profiling-of-r-4-methylmorpholin-2-yl-methanamine>]

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